

Gibberellin A19 Analytical Standard: A Comprehensive Guide for Researchers

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Compound of Interest

Compound Name: Gibberellin A19

Cat. No.: B1232454

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This application note provides detailed information on the commercial sources, analytical protocols, and biological context of **Gibberellin A19** (GA19), a crucial intermediate in the biosynthesis of bioactive gibberellins in plants. This document is intended to guide researchers, scientists, and drug development professionals in sourcing and utilizing GA19 analytical standards for their research needs.

Commercial Sources for Gibberellin A19 Analytical Standard

Procuring high-purity analytical standards is the foundation of accurate and reproducible research. Several commercial vendors offer **Gibberellin A19** for research purposes. While pricing and availability are subject to change and often require a direct quote, the following table summarizes the available information for key suppliers. Researchers are advised to contact the suppliers directly to obtain the most current data and a Certificate of Analysis (CoA).

Supplier	Catalog Number (Example)	Purity	Formulation	Additional Information
Olchemim	012 2690 (50 µg)	> 90% (HPLC)	Crystalline	Also available in 1 mg, 2 mg, and 5 mg quantities.
CymitQuimica	4Z-G-049019 (5mg)	Not specified	Not specified	Available in various quantities (5mg, 10mg, 25mg, 50mg, 100mg). Pricing requires inquiry.
Simson Pharma	RC02427	Not specified	Not specified	Offered as custom synthesis. A Certificate of Analysis is stated to accompany every compound. [1]
Axios Research	AR-G02211	≥ 95.0 % (for impurity standards)	Not specified	Described as a fully characterized chemical compound used as a reference standard. [2]

Experimental Protocols

Accurate quantification and analysis of **Gibberellin A19** are critical for understanding its role in plant physiology and for various agricultural and biotechnological applications. Below are

detailed protocols for the analysis of a GA19 analytical standard, adapted from established methods for gibberellin analysis.

Quality Control and Quantification of Gibberellin A19 Analytical Standard by HPLC-DAD

This protocol is adapted from methodologies used for the analysis of gibberellic acid and its impurities and is suitable for verifying the purity and concentration of a GA19 analytical standard.^[3]

a. Materials and Reagents:

- **Gibberellin A19** analytical standard
- Methanol (HPLC grade)
- Water (ultrapure)
- Formic acid (analytical grade)
- Ammonium formate (analytical grade)
- Acetonitrile (HPLC grade)
- 0.2 µm syringe filters

b. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system equipped with a Diode Array Detector (DAD)
- Reversed-phase C18 column (e.g., 4.6 x 100 mm, 4 µm particle size)

c. Chromatographic Conditions:

- Mobile Phase A: 0.1% aqueous formic acid containing 5 mM ammonium formate
- Mobile Phase B: Methanol

- Gradient: 10% to 80% B over 15 minutes, hold for 5 minutes
- Flow Rate: 1.0 mL/min
- Column Temperature: 40 °C
- Detection Wavelength: 195 nm (or a wavelength determined by UV scan of GA19)
- Injection Volume: 10 µL

d. Standard Solution Preparation:

- Accurately weigh a small amount of the **Gibberellin A19** analytical standard.
- Dissolve the standard in methanol to prepare a stock solution of known concentration (e.g., 1 mg/mL).
- Prepare a series of calibration standards by diluting the stock solution with the initial mobile phase composition (e.g., 1, 5, 10, 20, 50 µg/mL).
- Filter all solutions through a 0.2 µm syringe filter before injection.

e. Analysis and Data Interpretation:

- Inject the calibration standards to generate a calibration curve by plotting peak area against concentration.
- Inject the GA19 analytical standard solution (prepared at a known concentration) to be tested.
- Determine the purity of the standard by calculating the percentage of the main peak area relative to the total peak area.
- Quantify the concentration of the test solution using the calibration curve.

Confirmatory Analysis by LC-MS/MS

For higher sensitivity and selectivity, especially when dealing with complex matrices or confirming the identity of the standard, Liquid Chromatography-Tandem Mass Spectrometry

(LC-MS/MS) is the method of choice.[\[4\]](#)

a. Materials and Reagents:

- As per HPLC protocol.

b. Instrumentation:

- Ultra-Performance Liquid Chromatography (UPLC) or HPLC system
- Tandem Mass Spectrometer (e.g., Triple Quadrupole) with an Electrospray Ionization (ESI) source

c. Chromatographic Conditions:

- Column: Reversed-phase C18 column (e.g., 2.1 x 50 mm, 1.7 μ m particle size)
- Mobile Phase A: 10 mM Ammonium Formate in water
- Mobile Phase B: Methanol
- Gradient: A linear gradient from 10% to 60% B over 15 minutes
- Flow Rate: 0.25 mL/min
- Column Temperature: 40 °C
- Injection Volume: 15 μ L

d. Mass Spectrometry Conditions:

- Ionization Mode: Negative Electrospray Ionization (ESI-)
- Precursor Ion: $[M-H]^-$ (m/z 361.2 for GA19)
- Product Ions: To be determined by infusion of the standard and performing a product ion scan.

- Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for quantification and confirmation.

e. Standard Solution Preparation and Analysis:

- Prepare standard solutions as described in the HPLC protocol.
- Analyze the standards to establish detection limits and a calibration curve for quantification.

Biological Context: Gibberellin Biosynthesis and Signaling

Gibberellin A19 is a key intermediate in the gibberellin biosynthesis pathway. Understanding its position in this pathway is essential for interpreting experimental results.

Gibberellin Biosynthesis Pathway

The biosynthesis of gibberellins is a complex process that occurs in multiple cellular compartments. The pathway starts from geranylgeranyl diphosphate (GGPP) and proceeds through a series of enzymatic steps to produce various gibberellin intermediates and finally the bioactive forms. GA19 is a C20-gibberellin that is a direct precursor to GA20, which is then converted to the bioactive GA1.^{[5][6][7]}

Caption: Simplified Gibberellin Biosynthesis Pathway Highlighting GA19.

Gibberellin Signaling Pathway

Bioactive gibberellins, such as GA1 and GA4, initiate a signaling cascade by binding to the GID1 receptor. This binding event leads to the degradation of DELLA proteins, which are transcriptional regulators that repress growth. The degradation of DELLA proteins allows for the expression of gibberellin-responsive genes, ultimately leading to various physiological responses like stem elongation and seed germination.^{[8][9][10]}

Caption: Overview of the Gibberellin Signaling Pathway.

Experimental Workflow

The following diagram illustrates a general workflow for the utilization of a **Gibberellin A19** analytical standard in a research setting.

Caption: General Experimental Workflow for Using a GA19 Standard.

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